

Comprehensive Safety and Handling Guide for SR-8993

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Compound of Interest

Compound Name: SR-8993
Cat. No.: B13437016

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This document provides essential safety protocols and logistical information for the handling, use, and disposal of **SR-8993**. Adherence to these guidelines is critical to ensure a safe laboratory environment and to minimize risks associated with this potent, brain-penetrant small-molecule NOP-receptor agonist.^[1]

Personal Protective Equipment (PPE)

All personnel handling **SR-8993** must use the following personal protective equipment. This is a mandatory requirement for all procedures involving this compound.

PPE Category	Item	Specification
Eye Protection	Safety Goggles	Tightly fitting
Hand Protection	Gloves	Chemical impermeable
Body Protection	Protective Clothing	Suitable for a laboratory environment
Respiratory	Self-contained breathing apparatus	To be used when firefighting

Table 1: Required Personal Protective Equipment (PPE) for Handling **SR-8993**.

Safe Handling and Storage Protocols

Proper handling and storage are crucial to maintaining the integrity of **SR-8993** and ensuring the safety of laboratory personnel.

Handling:

- Work in a well-ventilated area to avoid the formation of dust and aerosols.[2]
- Avoid all contact with skin and eyes.[2]
- Use non-sparking tools to prevent fire from electrostatic discharge.[2]

Storage:

- Keep the container tightly closed.[3]
- Store in a dry, cool, and well-ventilated place.[2]
- Store separately from foodstuff containers and other incompatible materials.[2]

Emergency Procedures

In the event of accidental exposure, immediate and appropriate action must be taken.

Exposure Route	Immediate Action
Skin Contact	Take off contaminated clothing immediately. Wash the affected area with soap and plenty of water. Consult a physician.[2]
Eye Contact	Rinse with pure water for at least 15 minutes. Consult a physician.[2]
Inhalation	Move the individual to fresh air. If breathing is difficult, administer oxygen. If the individual is not breathing, provide artificial respiration. Seek immediate medical attention. Do not use mouth-to-mouth resuscitation if the compound was ingested or inhaled.[3]
Ingestion	Rinse the mouth with water. Do not induce vomiting. Never give anything by mouth to an unconscious person. Call a physician or Poison Control Center immediately.[2]

Table 2: First-Aid Measures for **SR-8993** Exposure.

Spill and Disposal Procedures

Proper containment and disposal are essential to prevent environmental contamination and further exposure.

Spill Containment:

- Evacuate personnel to a safe area, keeping people away from and upwind of the spill.[2]
- Remove all sources of ignition.[2]
- Ensure adequate ventilation.[2]
- Prevent further leakage or spillage if it is safe to do so. Do not allow the chemical to enter drains.[2]

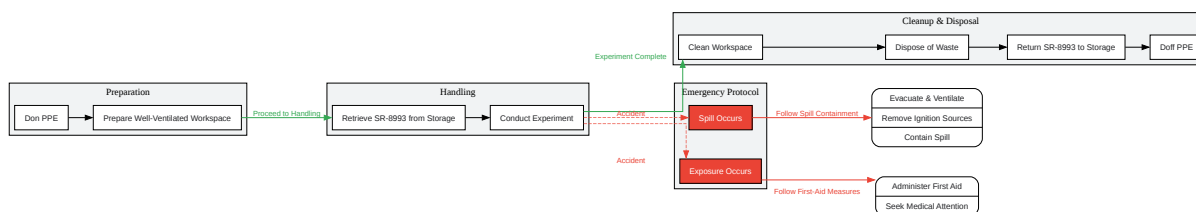
- Use personal protective equipment, including chemical impermeable gloves, during cleanup.
[2]
- Collect the spilled material using spark-proof tools and explosion-proof equipment and place it in a suitable, closed container for disposal.[2]

Disposal:

- Dispose of the waste in accordance with all applicable federal, state, and local regulations.[3]
- Adhered or collected material should be promptly disposed of.[2]
- Discharge into the environment must be avoided.[2]

SR-8993 Handling Workflow

The following diagram outlines the standard operating procedure for working with **SR-8993**, from initial preparation to final disposal.



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Caption: Standard workflow for handling **SR-8993**, including emergency procedures.

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References

- [1. The nociceptin/orphanin FQ receptor agonist SR-8993 as a candidate therapeutic for alcohol use disorders: validation in rat models - PubMed \[pubmed.ncbi.nlm.nih.gov\]](#)
- [2. targetmol.com \[targetmol.com\]](#)
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